

Purifying Bacillibactin for In Vitro Assays: Application Notes and Protocols

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Compound of Interest

Compound Name: *Bacillibactin*

Cat. No.: *B1213197*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the purification of **Bacillibactin**, a catecholate siderophore produced by various *Bacillus* species. The methods outlined below are designed to yield high-purity **Bacillibactin** suitable for a range of in vitro assays, which are critical in drug development and microbiological research.

Introduction

Bacillibactin is a secondary metabolite produced by bacteria, including *Bacillus subtilis* and *Bacillus anthracis*, to scavenge ferric iron (Fe^{3+}) from the environment.[1] Its potent iron-chelating properties and role in bacterial survival make it a subject of interest for studying microbial iron acquisition, developing novel antimicrobial agents, and understanding host-pathogen interactions. Obtaining pure **Bacillibactin** is essential for accurate and reproducible in vitro studies. This guide details established methods for its purification, primarily involving solid-phase extraction and high-performance liquid chromatography (HPLC).

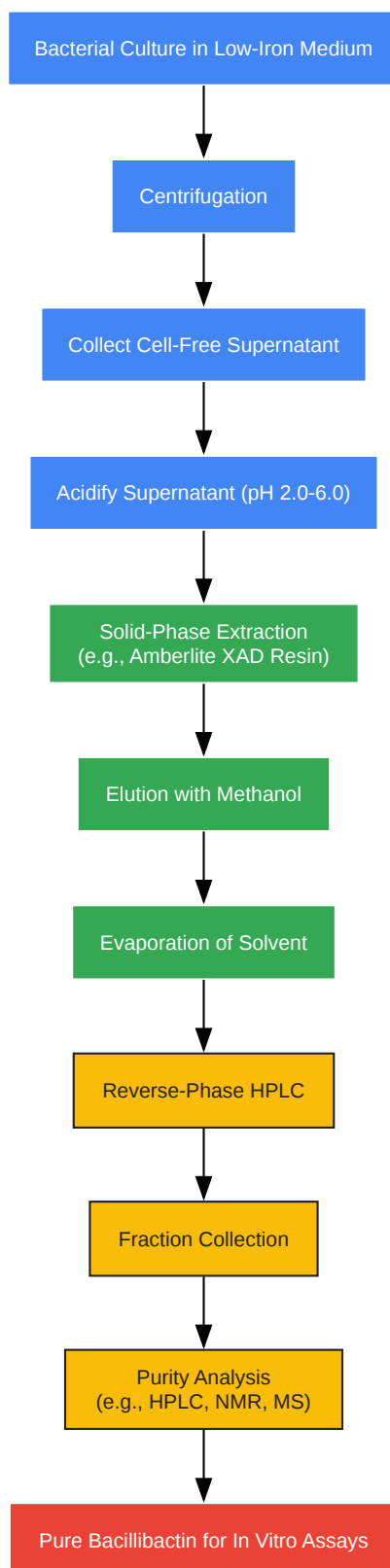
Quantitative Data Summary

The yield and purity of **Bacillibactin** can vary depending on the producing strain, culture conditions, and the purification method employed. The following table summarizes quantitative data from published literature to provide an expectation of recovery and purity.

Purification Step	Matrix	Recovery/Yield	Purity	Reference
Crude Siderophore Production	Bacillus subtilis LSBS2 in Succinic Acid Medium	296 mg/L	Not Applicable	[2][3]
Amberlite XAD-400 Resin Purification	Concentrated Supernatant	200 mg/L (CAS-positive filtrate)	Partially Purified	[4]
Sep-Pak C18 Column	Concentrated Supernatant	20 mg/L (water-wash)	Partially Purified	[4]
Two-Stage Reverse-Phase HPLC	Ethyl Acetate Extract of Culture Supernatant	Not explicitly quantified, but sufficient for NMR analysis	>95% (Higher than commercial standard)	

Signaling Pathways and Experimental Workflow

To provide a conceptual framework, the following diagrams illustrate the biosynthesis and transport pathway of **Bacillibactin** and a general experimental workflow for its purification.



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